

# Application Notes and Protocols for Measuring Solasurine Concentration in Biological Samples

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## Compound of Interest

Compound Name: Solasurine

Cat. No.: B12102565

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### Introduction

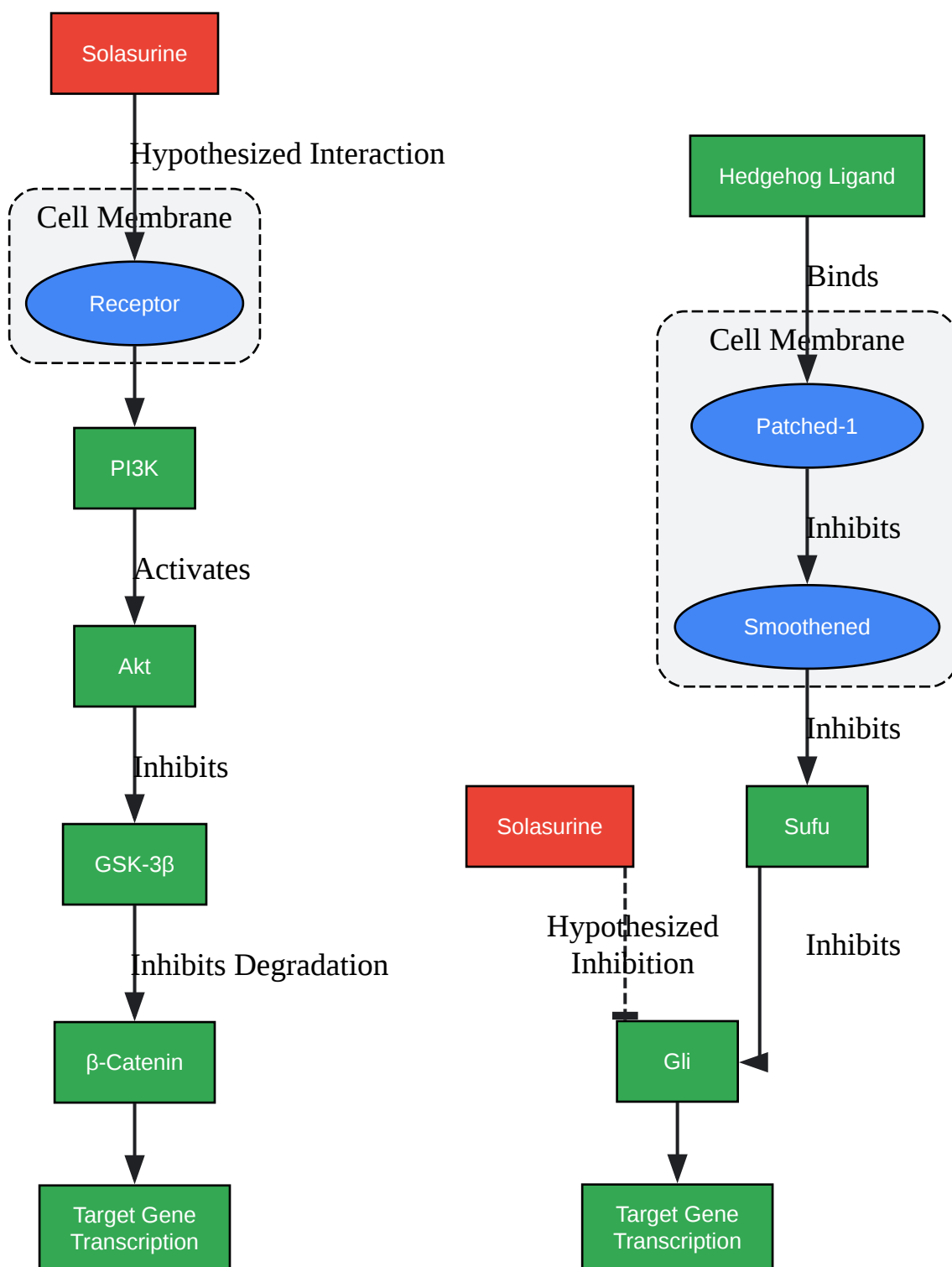
**Solasurine** is a steroidal alkaloid that can be isolated from *Solanum surattense*.<sup>[1]</sup> While research on **Solasurine** is emerging, particularly its potential interaction with the C3-like protease of SARS-CoV-2, detailed protocols for its quantification in biological matrices are not yet widely established.<sup>[1][2]</sup> However, methodologies for the quantification of structurally related and co-occurring steroidal glycoalkaloids, such as solasodine and solamargine, are well-documented. These protocols, primarily based on Liquid Chromatography with tandem mass spectrometry (LC-MS/MS), can serve as a strong foundation for developing a validated assay for **Solasurine**.

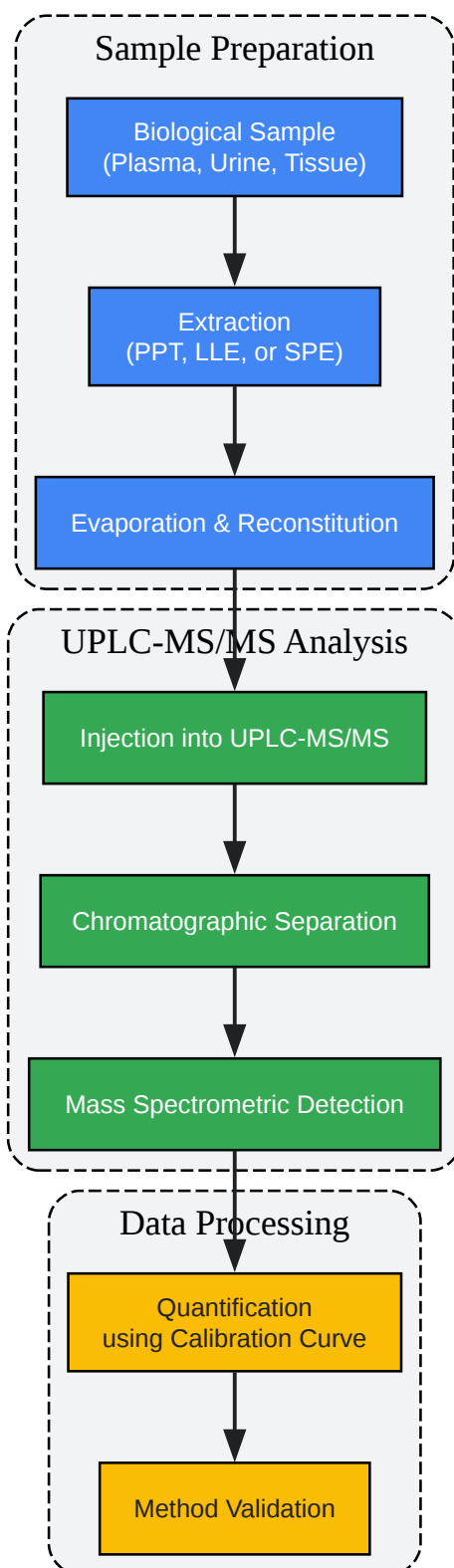
This document provides a comprehensive overview of recommended starting protocols for the extraction, detection, and quantification of **Solasurine** in various biological samples, based on established methods for similar compounds.

## Potential Signaling Pathways

The direct signaling pathways of **Solasurine** have not been fully elucidated. However, based on the known mechanisms of the structurally similar aglycone, solasodine, potential pathways

of interest include the PI3K/Akt and Hedgehog signaling pathways. It is hypothesized that **Solasurine** may exhibit similar modulatory effects.





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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. plantsjournal.com [plantsjournal.com]
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